

# Application Notes and Protocols: Traxoprodil in the Forced Swim Test

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## Compound of Interest

Compound Name: *Traxoprodil*

Cat. No.: *B148271*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for utilizing **Traxoprodil**, a selective N-methyl-D-aspartate (NMDA) receptor subunit 2B (NR2B) antagonist, in the forced swim test (FST). The FST is a widely used behavioral assay to assess antidepressant-like activity in rodents. **Traxoprodil** has demonstrated rapid and robust antidepressant effects in preclinical studies, making it a compound of significant interest.<sup>[1][2]</sup>

## Quantitative Data Summary

The following tables summarize the dose-dependent effects of **Traxoprodil** on immobility time in the forced swim test in mice, as reported in peer-reviewed studies.

Table 1: Effect of **Traxoprodil** on Immobility Time in the Forced Swim Test (FST) in Mice

Dosage (mg/kg, i.p.)	Administration Time Before Test	Change in Immobility Time	Study Reference
5	60 minutes	No significant effect	Poleszak et al., 2016[3]
10	60 minutes	No significant effect	Poleszak et al., 2016[3]
20	60 minutes	Significant reduction	Poleszak et al., 2016[3][4][5]
40	60 minutes	Significant reduction	Poleszak et al., 2016[3][4][5]

Table 2: Antidepressant-like Effects of **Traxoprodil** in Chronic Unpredictable Mild Stress (CUMS) Mice

Dosage (mg/kg)	Duration of Administration	Effect on Immobility Time in FST	Study Reference
10	21 days	Significant reduction	Li et al., 2023[1]
20	7, 14, and 21 days	Significant reduction	Li et al., 2023[1]
40	7, 14, and 21 days	Significant reduction	Li et al., 2023[1]

## Experimental Protocols

### Forced Swim Test (FST) Protocol with Traxoprodil

This protocol is synthesized from established methodologies for the FST in mice.[6][7][8]

#### 1. Materials and Apparatus

- **Traxoprodil** (CP-101,606): Dissolve in a suitable vehicle (e.g., saline).
- **Animals:** Male mice are commonly used.

- Forced Swim Test Apparatus: A transparent glass or Plexiglas cylinder (e.g., 20 cm in diameter, 30-50 cm in height) filled with water.[\[7\]](#)[\[8\]](#)
- Water: Maintained at a temperature of 24-30°C.[\[6\]](#) The depth should be sufficient to prevent the mouse from touching the bottom with its tail or feet (e.g., 15-30 cm).[\[6\]](#)[\[8\]](#)
- Video Recording Equipment: To record the sessions for later analysis.
- Holding Cages: Dry and warm environment for recovery after the test.[\[6\]](#)

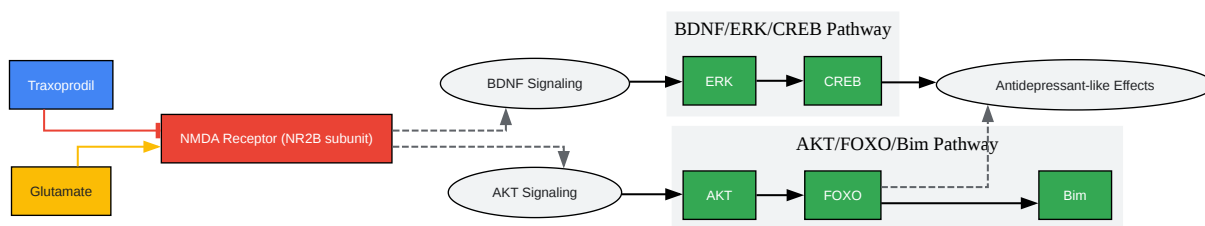
## 2. Experimental Procedure

- Acclimation: Allow animals to acclimate to the testing room for at least 1 hour before the experiment.
- Drug Administration:
  - Administer **Traxoprodil** intraperitoneally (i.p.) at the desired dose (e.g., 10, 20, or 40 mg/kg).[\[4\]](#)[\[5\]](#)
  - The control group should receive an equivalent volume of the vehicle.
  - Conduct the test 60 minutes after injection.[\[5\]](#)
- Forced Swim Test:
  - Gently place each mouse individually into the cylinder of water.
  - The total duration of the test is typically 6 minutes.[\[7\]](#)[\[8\]](#)
  - The behavior is recorded for the entire duration.
- Post-Test:
  - Carefully remove the mouse from the water.
  - Dry the animal with a towel and place it in a warm, dry holding cage before returning it to its home cage.[\[6\]](#)

- Data Analysis:
  - Score the duration of immobility during the last 4 minutes of the 6-minute test. Immobility is defined as the state in which the mouse makes only the minimal movements necessary to keep its head above water.
  - Compare the immobility times between the **Traxoprodil**-treated groups and the vehicle-treated control group using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests).

## Visualizations

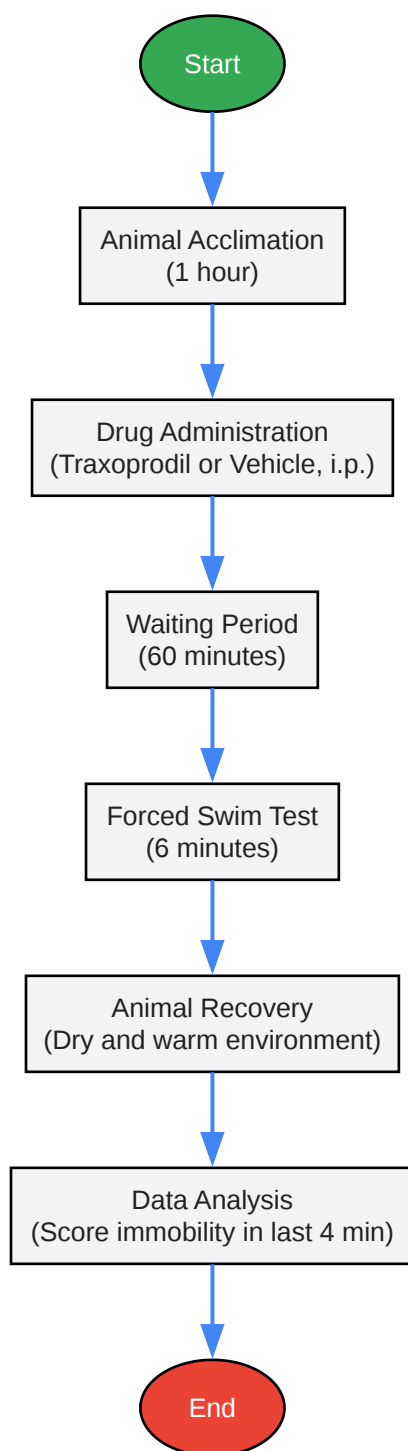
### Signaling Pathway of Traxoprodil



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Caption: Signaling pathway of **Traxoprodil**'s antidepressant-like effects.

## Experimental Workflow



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Caption: Experimental workflow for the Forced Swim Test with **Traxoprodil**.

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